

# In-Depth Technical Guide to the Chemical Properties of Euonymine

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Euonymine*

Cat. No.: *B15593997*

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## Abstract

**Euonymine** is a complex sesquiterpene pyridine alkaloid of significant interest within the scientific community, particularly for its potential therapeutic applications. A thorough understanding of its chemical and physical properties is fundamental for its isolation, characterization, and development as a potential drug candidate. This technical guide provides a comprehensive overview of the core chemical properties of **euonymine**, including its molecular weight and other key physicochemical parameters. The information is presented in a structured format to facilitate easy reference and comparison for researchers, scientists, and professionals in drug development.

## Introduction

**Euonymine** is a naturally occurring pyridine alkaloid that has been isolated from various plant species. Its intricate molecular structure and notable biological activities, including anti-HIV and P-glycoprotein inhibitory effects, have made it a subject of extensive research. This guide focuses on the fundamental chemical properties that are critical for its scientific exploration.

## Core Chemical and Physical Properties

The fundamental identifiers and physical characteristics of **euonymine** are summarized in the table below. These properties are essential for its handling, characterization, and formulation.

| Property          | Value                                            | Source                                  |
|-------------------|--------------------------------------------------|-----------------------------------------|
| Molecular Formula | C <sub>38</sub> H <sub>47</sub> NO <sub>18</sub> | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 805.78 g/mol                                     | <a href="#">[2]</a>                     |
| CAS Number        | 33458-82-1                                       | <a href="#">[3]</a>                     |
| Appearance        | White to off-white solid/powder                  |                                         |
| Melting Point     | Data not available in the searched literature.   |                                         |
| Boiling Point     | Data not available in the searched literature.   |                                         |

## Solubility Profile

The solubility of a compound is a critical parameter for its extraction, purification, and formulation into a drug delivery system. While comprehensive quantitative solubility data for **euonymine** in a wide range of solvents is not readily available in the public domain, preliminary information suggests the following:

| Solvent    | Solubility         | Source |
|------------|--------------------|--------|
| Methanol   | Partially soluble  |        |
| Water      | Data not available |        |
| Ethanol    | Data not available |        |
| DMSO       | Data not available |        |
| Chloroform | Data not available |        |

Due to the lack of specific quantitative data, it is recommended that researchers perform solubility studies to determine the precise solubility of **euonymine** in solvents relevant to their specific experimental needs.

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **euonymine** are not extensively published. However, based on general laboratory practices for natural products, the following methodologies can be applied.

### Melting Point Determination

A standard method for determining the melting point of a crystalline solid like **euonymine** involves the use of a melting point apparatus. In the context of the total synthesis of **euonymine**, a Yanaco MP-J3 micro melting point apparatus was utilized, although the specific melting point was not reported.[4]

General Protocol:

- A small, dry sample of purified **euonymine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of a calibrated melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears (onset) and the temperature at which the entire solid has melted (clear point) are recorded as the melting point range.

### NMR Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for elucidating the complex structure of molecules like **euonymine**.

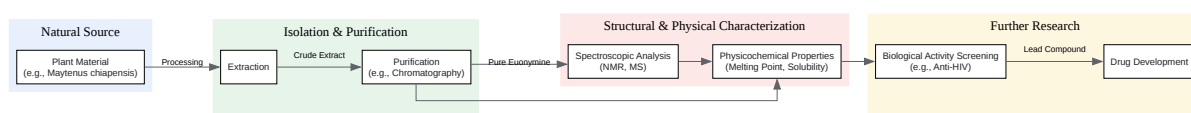
General Protocol for  $^1\text{H}$  and  $^{13}\text{C}$  NMR:

- A few milligrams of purified **euonymine** are dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ , Methanol- $\text{d}_4$ ).
- The solution is transferred to an NMR tube.
- $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) relative to a standard reference, such as tetramethylsilane (TMS).
- Data processing, including Fourier transformation, phasing, and baseline correction, is performed to obtain the final spectra.

While specific  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **euonymine** is available in specialized chemical databases, a detailed experimental protocol for its acquisition is not commonly published outside of primary research articles.

## Logical Relationships in Euonymine Research

The following diagram illustrates the logical workflow for the study of **euonymine**, from its natural source to the analysis of its chemical properties.



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Caption: Logical workflow for **euonymine** research.

## Conclusion

This technical guide provides a summary of the currently available information on the chemical and physical properties of **euonymine**. While foundational data such as molecular formula and weight are well-established, there remains a need for more comprehensive, publicly accessible data on its melting point, boiling point, and quantitative solubility in a range of solvents. The provided general experimental protocols offer a starting point for researchers to determine these properties. A complete and detailed understanding of these parameters will be invaluable for the continued exploration of **euonymine**'s therapeutic potential and for advancing its development from a natural product to a potential pharmaceutical agent.

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## References

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Phone: (601) 213-4426  
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